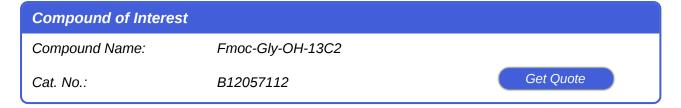


Technical Guide: Safety and Handling of Fmoc-Gly-OH-13C2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Fmoc-Gly-OH-13C2** (N-(9-Fluorenylmethoxycarbonyl)-glycine-13C2). While this document focuses on the 13C isotopically labeled version, the safety and handling procedures are generally applicable to the non-labeled compound (Fmoc-Gly-OH) and other isotopically labeled variants (e.g., **Fmoc-Gly-OH-13C2**,15N) due to their identical chemical structures and reactivity. The primary difference lies in their molecular weights.

Fmoc-Gly-OH-13C2 is a stable, isotopically labeled amino acid derivative widely used in peptide synthesis and proteomics research. Although not classified as a hazardous substance by all suppliers, it is crucial to handle it with care, adhering to good laboratory practices to minimize any potential risks.[1][2] This guide summarizes key safety data, outlines handling protocols, and provides a visual workflow for safe laboratory operations.

Core Data Summary

The following tables summarize the key physical, chemical, and safety information for Fmoc-Gly-OH and its isotopically labeled counterparts.

Table 1: Physical and Chemical Properties



Property	Value	Source
Chemical Name	N-(9- Fluorenylmethoxycarbonyl)- glycine-13C2	MCE
Synonyms	Fmoc-glycine-13C2	MCE
CAS Number	286460-80-8	Sigma-Aldrich
Molecular Formula	C15[¹³ C]2H15NO4	BOC Sciences
Molecular Weight	299.29 g/mol	Sigma-Aldrich
Appearance	White to off-white solid/powder	Anaspec, ChemicalBook
Melting Point	174-175 °C	BOC Sciences, ChemicalBook
Solubility	Soluble in DMSO (10 mM) and Methanol.	BOC Sciences, ChemicalBook
Storage Temperature	2-8°C, desiccated and protected from light.	Anaspec, ChemicalBook

Table 2: GHS Hazard and Precautionary Information

Note: GHS classifications for Fmoc-Gly-OH can vary between suppliers. Some classify it as non-hazardous, while others provide warnings. It is prudent to handle the compound as potentially irritating.[1][2][3]



Category	Information
GHS Pictogram(s)	No symbol required by some suppliers; others suggest the "Irritant" pictogram (exclamation mark).[2][3][4]
Signal Word	No signal word or "Warning".[2][3][4]
Hazard Statement(s)	- None according to some sources.[2] - H315: Causes skin irritation.[3][4] - H319: Causes serious eye irritation.[3][4] - H335: May cause respiratory irritation.[3][4] - May be harmful if swallowed (H303) or in contact with skin (H313). [1]
Precautionary Statement(s)	- Prevention: - P261: Avoid breathing dust.[4][5] - P264: Wash hands thoroughly after handling. [5] - P280: Wear protective gloves/protective clothing/eye protection/face protection.[5] - Response: - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5] - P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[5] - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5] - Storage: - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[5] - Disposal: - P501: Dispose of contents/container in accordance with local regulations.[5]

Table 3: Emergency and First Aid Procedures



Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention. [1][2][6]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[1][6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1] [6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][6]

Experimental Protocols: Safe Handling Procedures

The following protocols are based on standard laboratory practices for handling solid chemical compounds with potential irritant properties.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle Fmoc-Gly-OH-13C2 in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring powder, use a chemical fume hood or a ventilated balance enclosure.[4][6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.



- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and use a proper glove removal technique to avoid skin contact.[6]
- Body Protection: Wear a laboratory coat. For larger quantities or when there is a risk of significant spillage, consider additional protective clothing.[6]
- Respiratory Protection: If handling large quantities or if dust cannot be controlled at the source, use a NIOSH-approved N95 (or equivalent) dust mask.

Weighing and Transferring the Compound

- Preparation: Designate a specific area for handling the powder, preferably within a ventilated enclosure. Assemble all necessary equipment (spatulas, weigh boats, containers) before opening the primary container.
- Dispensing: Open the container away from your breathing zone. Use a clean spatula to carefully transfer the desired amount of powder to a weigh boat. Avoid scooping in a manner that creates airborne dust.
- Cleaning: Once the desired amount is weighed, securely close the primary container. Clean
 any residual powder from the spatula and the weighing area using a damp cloth or a vacuum
 with a HEPA filter. Do not dry sweep, as this can generate dust.
- Disposal: Dispose of contaminated weigh boats, gloves, and cleaning materials as chemical waste according to your institution's guidelines.

Storage and Spillage

- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[1][6]
 Recommended storage is at 2-8°C.[7]
- Spill Response:
 - Evacuate: Clear the immediate area of personnel.
 - Ventilate: Ensure the area is well-ventilated.



- Contain: Prevent further spillage and prevent the powder from entering drains.
- Clean-up: For small spills, gently sweep up the material and place it in a suitable, labeled container for disposal. Avoid generating dust. Moisten the material slightly with water if necessary to prevent it from becoming airborne.[1]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of all contaminated materials as chemical waste.

Visualized Workflow and Logical Relationships

The following diagrams illustrate the recommended workflows for safely handling **Fmoc-Gly-OH-13C2** in a laboratory setting.

Caption: General workflow for handling **Fmoc-Gly-OH-13C2** from preparation to cleanup.

Caption: Decision and action flow for responding to a solid chemical spill.

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